

monobutyltin oxide material safety data sheet

handling precautions

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Compound of Interest

Compound Name: Monobutyltin oxide

Cat. No.: B1276338

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A Technical Guide to the Safe Handling of Monobutyltin Oxide

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the essential handling precautions for **Monobutyltin Oxide** (MBTO), a compound frequently used as a catalyst in the production of saturated and unsaturated polyester resins, as well as a heat stabilizer for PVC.[1][2] Given its hazardous properties, a thorough understanding and implementation of safety protocols are critical for all personnel involved in its handling.

Hazard Identification

Monobutyltin Oxide is classified as a hazardous substance.[3] It is toxic if swallowed, in contact with skin, or if inhaled.[4] It is known to cause serious eye irritation, skin irritation, and may cause respiratory irritation.[4][5] Furthermore, MBTO is very toxic to aquatic life, with long-lasting effects.[6][7] Prolonged or repeated exposure may have adverse effects on the immune, nervous, and reproductive systems.[3]

Exposure Controls and Personal Protection

To minimize exposure risks, a combination of engineering controls and personal protective equipment (PPE) is mandatory.

Engineering Controls: Work areas must be equipped with adequate ventilation systems, including local exhaust ventilation, to prevent the dispersion of dust and fumes.[1][5][7] Safety showers and eyewash stations must be readily accessible in the immediate vicinity of any potential exposure.[5][6]

Personal Protective Equipment (PPE): The selection of appropriate PPE is crucial for preventing direct contact with **Monobutyltin Oxide**.

Protection Type	Equipment Specification	Source(s)
Eye/Face Protection	Tight-sealing safety goggles or a full-face shield.	[1][5][6][7]
Skin Protection	Chemically resistant gloves and protective clothing to prevent skin exposure.	[1][5][6][7]
Respiratory Protection	A NIOSH/MSHA-approved respirator should be worn if exposure limits are exceeded or if irritation is experienced. For high airborne contaminant concentrations, a positive-pressure supplied-air respirator may be required. A dustproof gas mask is also recommended.	[1][5][6][7]

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is essential to maintain a safe laboratory environment.

Handling: Personnel should avoid all personal contact with the substance, including inhalation of dust or fumes.[3] Do not eat, drink, or smoke in areas where MBTO is handled.[4][5] Hands and any exposed skin should be washed thoroughly after handling.[4][5] Contaminated clothing must be removed and washed before reuse.[5][6]

Storage: Proper storage is critical to maintaining the stability and integrity of **Monobutyltin Oxide**.

Parameter	Requirement	Source(s)
Container	Keep in original, tightly sealed, and properly labeled containers.	[3] [4] [5]
Environment	Store in a cool, dry, and well-ventilated area.	[2] [4] [6]
Temperature	Recommended storage temperature is between 10°C - 25°C, not to exceed 30°C.	[1] [6]
Incompatibilities	Segregate from strong acids, bases, and oxidizing agents. Avoid exposure to moisture.	[1] [3] [4]

Emergency Procedures

In the event of an emergency, immediate and appropriate action must be taken.

First Aid Measures: The following table summarizes the recommended first aid procedures following exposure.

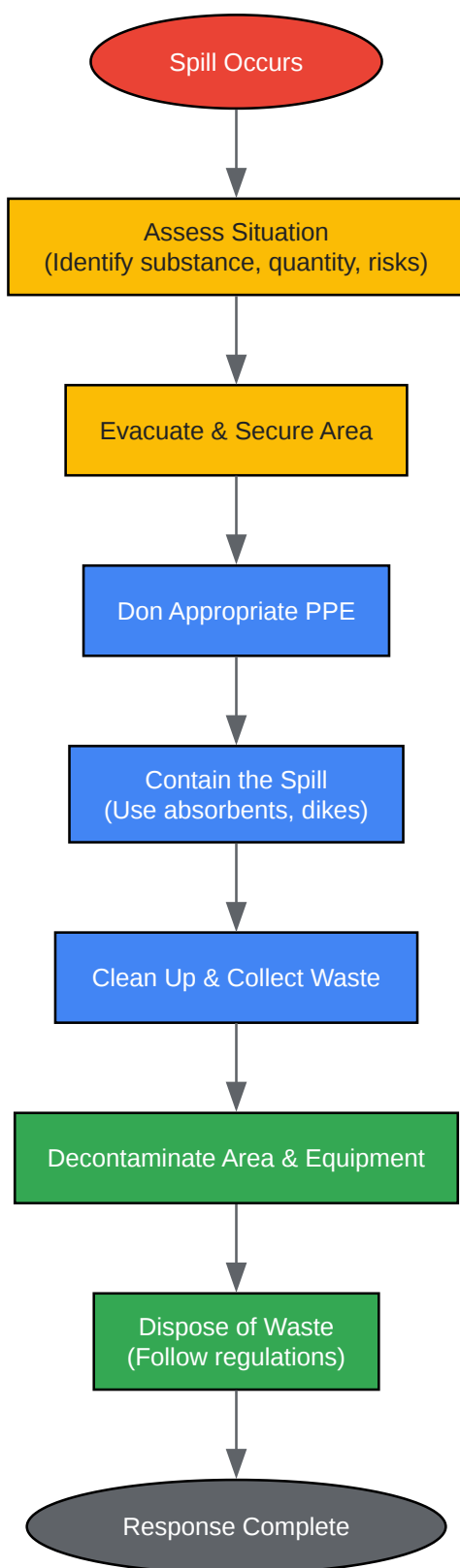
Exposure Route	First Aid Protocol	Source(s)
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.	[3][4][8]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation persists, consult a physician.	[4][5][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[4][5][6][8]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[3][5][9]

Fire-Fighting Measures: In case of a fire, use extinguishing media appropriate for the surrounding environment, such as dry powder, foam, water spray, or carbon dioxide.[3][4][9] Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[3][4][5] Hazardous combustion products include carbon oxides and tin oxides.[1][4][5]

Accidental Release Measures: For a spill, personal protective equipment must be used.[5][9] Personnel should be evacuated from the area, and the spill should be approached from upwind.[4][5] Prevent the substance from entering drains or waterways.[5][7] If the material is a powder, cover it with a plastic sheet or tarp to minimize dust generation.[5] The spilled material should be mechanically taken up or absorbed with an inert material (e.g., sand, vermiculite)

and placed into a suitable, labeled container for disposal.^[1]^[5] The contaminated area must be thoroughly cleaned.^[5]

The following diagram illustrates a logical workflow for responding to a chemical spill.



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Caption: Workflow for a safe and effective chemical spill response.

Toxicological & Experimental Data

Quantitative toxicological data for **Monobutyltin Oxide** is limited in publicly available safety documents. The primary value found is for acute toxicity via a specific route of administration.

Toxicity Metric	Value	Species	Route	Source(s)
LD50	180 mg/kg	Mouse	Intravenous	[3][4][7]

Experimental Protocols: Detailed methodologies for the toxicological experiments cited (e.g., the LD50 study) are not provided in the reviewed Material Safety Data Sheets. Such protocols are typically part of comprehensive internal or regulated study reports and are not generally disclosed in standard safety documentation.

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